

Essential Safety and Operational Guide for Handling AF38469

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AF38469

Cat. No.: B15605659

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This document provides crucial safety, handling, and disposal information for the selective sortilin inhibitor, **AF38469**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and proper management of this chemical compound.

Summary of Quantitative Data

For quick reference, the following table summarizes key quantitative data for **AF38469**.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₁ F ₃ N ₂ O ₃	[1]
Molecular Weight	324.25 g/mol	[1][2]
IC ₅₀ (Sortilin)	330 nM	[3]
Purity	99.28%	[1]
CAS Number	1531634-31-7	[1]
Storage (Solid)	-20°C for up to 3 years	[2]
Storage (Stock Solution)	-80°C for up to 2 years; -20°C for up to 1 year	[3]
Solubility in DMSO	≥ 40 mg/mL (123.36 mM)	[2]
Half-life (t _{1/2}) in rat (1 mg/kg, i.v.)	1.2 hours	[3]

Operational Plan: Handling and Storage

Adherence to proper handling and storage protocols is essential to maintain the integrity of **AF38469** and ensure the safety of laboratory personnel.

Personal Protective Equipment (PPE)

When handling **AF38469**, the following personal protective equipment should be worn:

- Eye Protection: Safety goggles with side shields.
- Hand Protection: Protective gloves.
- Skin and Body Protection: An impervious lab coat or clothing.
- Respiratory Protection: A suitable respirator should be used, especially when handling the compound in powdered form to avoid dust and aerosol formation.

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. An accessible safety shower and eye wash station must be available.

Preparation of Stock Solutions

For detailed instructions on preparing stock solutions, refer to the supplier's handling instructions. As a general guideline:

- For a 10 mM stock solution in DMSO, dissolve the appropriate amount of **AF38469** in DMSO. Sonication may be required to fully dissolve the compound.[2]
- To prepare working solutions for in vivo experiments, a common protocol involves diluting a DMSO stock solution in corn oil.[3] For example, to prepare a 1 mL working solution, 100 μ L of a 20.8 mg/mL DMSO stock solution can be added to 900 μ L of corn oil and mixed thoroughly.[3]

When diluting stock solutions in aqueous media, it is recommended to preheat both the stock solution and the medium to 37°C to prevent precipitation. If precipitation occurs, ultrasonic heating may be used to redissolve the compound.

Storage Conditions

Proper storage is critical to prevent degradation of the compound:

- Solid Form: Store at -20°C for long-term stability (up to 3 years).[2]
- Stock Solutions: Aliquot and store at -80°C for up to 2 years or -20°C for up to 1 year.[3] Avoid repeated freeze-thaw cycles. For short-term storage, solutions can be kept at 4°C for over a week.[2]

Disposal Plan

Proper disposal of **AF38469** and any contaminated materials is crucial to prevent environmental contamination and ensure compliance with local regulations.

- Waste Disposal: Dispose of contents and container in accordance with all local, regional, national, and international regulations.

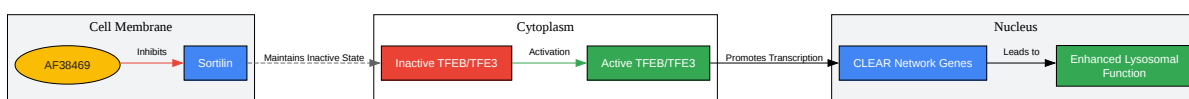
- **Spill Management:** In case of a spill, prevent further leakage if safe to do so. Absorb the spill with a non-combustible absorbent material, such as sand or earth, and dispose of the contaminated material in a sealed container. Decontaminate the spill area and any affected equipment by scrubbing with a suitable solvent like alcohol.

Experimental Protocols and Signaling Pathway

AF38469 is a potent and selective inhibitor of the VPS10P family sorting receptor, sortilin.[4] Its mechanism of action involves blocking the interaction of sortilin with its ligands, which can have downstream effects on cellular signaling pathways.

Signaling Pathway of AF38469 in Neurodegenerative Disease Models

In the context of neurodegenerative lysosomal storage disorders, inhibition of sortilin by **AF38469** has been shown to activate the transcription factors TFEB and TFE3. This activation leads to the transcription of genes in the Coordinated Lysosomal Expression and Regulation (CLEAR) network, ultimately enhancing lysosomal function.



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Caption: Signaling pathway of **AF38469** in modulating lysosomal function.

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